

Application Notes and Protocols: SBI-115 Dissolution for Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the dissolution and use of **SBI-115** in cell culture experiments. **SBI-115** is a potent and selective antagonist of the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5[1][2]. By blocking TGR5, **SBI-115** inhibits the downstream Gs protein-mediated signaling cascade, preventing the accumulation of cyclic AMP (cAMP)[3][4]. This mechanism makes **SBI-115** a valuable tool for studying bile acid-mediated metabolic and immune pathways, and it has shown potential in preclinical models of polycystic liver disease and certain cancers[2][3].

Data Presentation: Solubility and Storage of SBI-115

Proper dissolution and storage of **SBI-115** are critical for obtaining reliable and reproducible experimental results. The following table summarizes the solubility of **SBI-115** in various solvents and provides recommended storage conditions.



Parameter	Solvent/Condition	Value	Source
Solubility	DMSO	68 mg/mL (199.54 mM)	[5]
100 mg/mL (293.44 mM) (ultrasonication may be needed)	[6]		
150 mg/mL (440.17 mM) (sonication is recommended)	[7]		
2 mg/mL (clear solution)	[4]		
Water	Insoluble	[5]	
Ethanol	Insoluble	[5]	
Acetonitrile	Soluble	[1]	
Storage (Powder)	-20°C	≥ 3 years	[5][6][7]
4°C	2 years	[6]	
Storage (Stock Solution in DMSO)	-80°C	1 year	[5][7]
-20°C	1 month	[5][6]	

Note: It is crucial to use fresh, anhydrous DMSO for preparing stock solutions, as moisture can reduce the solubility of **SBI-115**[5]. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for storage[5].

Experimental Protocols

Protocol 1: Preparation of a High-Concentration SBI-115 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **SBI-115**, which can be further diluted to the desired working concentration for cell culture experiments.



Materials:

- SBI-115 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Optional: Water bath sonicator

Procedure:

- Pre-warm DMSO: Briefly warm the anhydrous DMSO to room temperature.
- Weigh SBI-115: Accurately weigh the desired amount of SBI-115 powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of DMSO to the tube to achieve the desired stock concentration (e.g., 100 mM).
- Dissolve: Vortex the solution vigorously until the powder is completely dissolved. If necessary, use a water bath sonicator to aid dissolution[6][7]. Ensure the final solution is clear.
- Sterilization: While not always necessary for a DMSO stock, if required, filter the solution through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)[5][6][7].

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the **SBI-115** stock solution to the final working concentration in cell culture medium.



Materials:

- **SBI-115** stock solution (from Protocol 1)
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile tubes

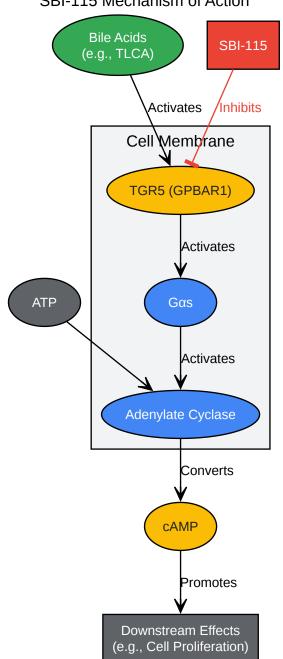
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the SBI-115 stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution required to achieve the desired final concentration in your cell culture experiment. For example, to prepare 1 mL of a 100 μM working solution from a 100 mM stock, you would need 1 μL of the stock solution.
- Serial Dilution (Recommended): To ensure accurate and homogeneous mixing, it is recommended to perform a serial dilution.
 - First, prepare an intermediate dilution by adding a small volume of the stock solution to a larger volume of cell culture medium.
 - Then, add the appropriate volume of the intermediate dilution to your final culture volume.
- Final Dilution: Add the calculated volume of the **SBI-115** stock or intermediate dilution to the cell culture medium. Mix gently by pipetting or inverting the tube.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without SBI-115) to an equivalent volume of cell culture medium. This is crucial to account for any effects of the solvent on the cells. The final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid toxicity.
- Immediate Use: Use the freshly prepared working solution immediately for your cell culture experiments.

Visualizations



SBI-115 Mechanism of Action: TGR5 Signaling Pathway Inhibition



SBI-115 Mechanism of Action

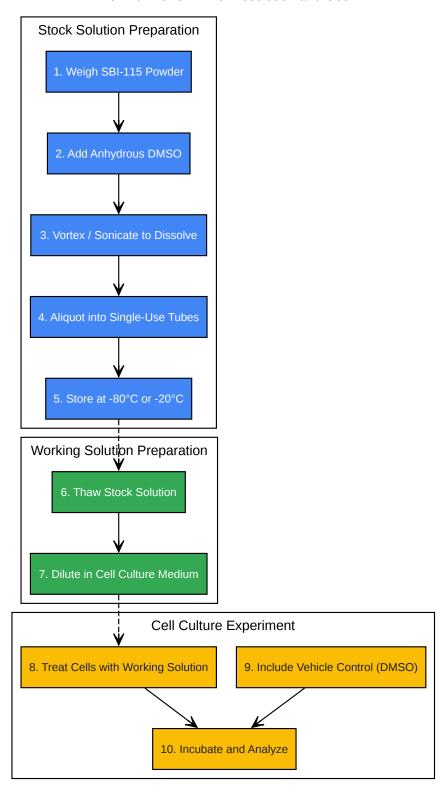
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Caption: **SBI-115** acts as an antagonist to the TGR5 receptor, blocking bile acid-induced signaling.



Experimental Workflow: Dissolving SBI-115 for Cell Culture

Workflow for SBI-115 Dissolution and Use





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